

biosynthesis of cis-chalcone in plants

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: cis-Chalcone

CAS No.: 614-46-0

Cat. No.: S625012

Get Quote

Chalcone Synthase: The Gateway Enzyme

Chalcone synthase (CHS) is the first committed enzyme in the flavonoid pathway, catalyzing the formation of naringenin chalcone. The table below summarizes its core biochemical and functional characteristics.

Table 1: Key Characteristics of Chalcone Synthase (CHS)

Aspect	Details
Reaction Catalyzed	1 molecule of 4-coumaroyl-CoA + 3 molecules of malonyl-CoA → Naringenin Chalcone + 4 CoA + 3 CO ₂ [1]
Enzyme Family	Type III Polyketide Synthase (PKS) [1]
Protein Structure	Homodimer; each monomer is 42-45 kDa with an active site containing a catalytic triad (Cys-His-Asn) and gatekeeper phenylalanine residues [1]
Cellular Localization	Cytosol, associated with the endoplasmic reticulum membrane; also found in complexes with other flavonoid pathway enzymes at the nucleus [1]
Primary Function	Key entry point for producing flavonoids like anthocyanins, flavonols, and phytoalexins, which are crucial for pigmentation, UV protection, and stress responses [2] [1] [3]

CHS Experimental Evaluation

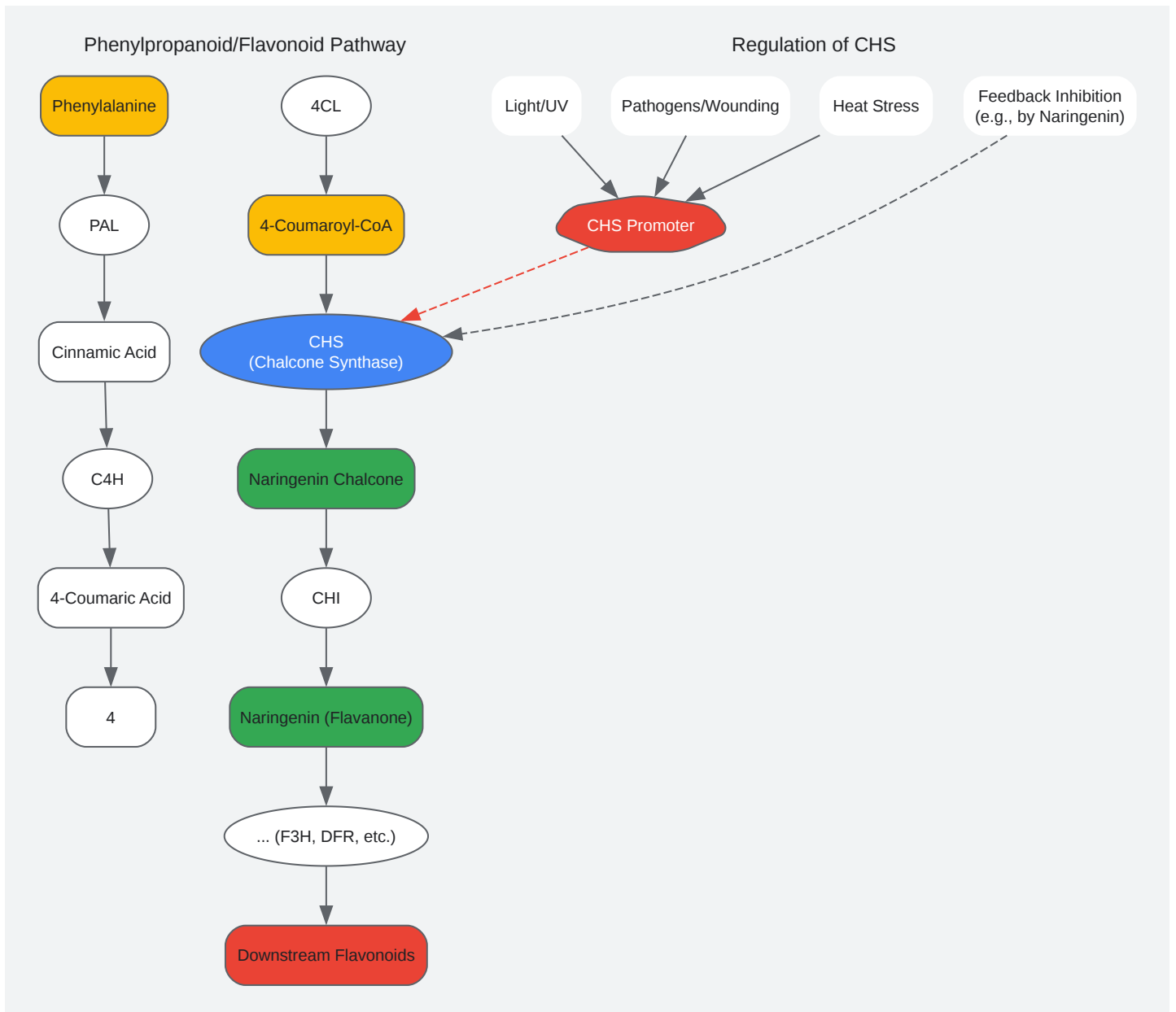
For researchers aiming to study CHS, the following methodologies and kinetic data are essential.

Table 2: Experimental Approaches and Enzyme Kinetics for CHS Analysis

Method / Aspect	Protocol Details & Key Findings
Gene Identification	Protocol: Perform BLASTP searches against plant genome databases using CHS protein family profiles (e.g., PF00195, PF02797 from Pfam). Example: A genome-wide analysis in eggplant (<i>Solanum melongena</i>) identified 7 putative <i>SmCHS</i> genes [3].
Expression Analysis	Protocol: Use qRT-PCR to profile gene expression across tissues and under stress conditions (e.g., heat stress). Finding: In eggplant, <i>SmCHS4</i> was upregulated at 38°C, while <i>SmCHS5-7</i> were downregulated, indicating functional diversification among gene family members [3].
Enzyme Kinetics	Purpose: Identify optimal genetic parts for metabolic engineering. Data: Enzyme efficiency (K_{cat}/K_m) varies; <i>Medicago sativa</i> CHS2 has a reported efficiency of $11,200 \text{ S}^{-1}\text{M}^{-1}$ for the starter molecule 4-coumaroyl-CoA, while <i>Arachis hypogaea</i> CHS shows $8,100 \text{ S}^{-1}\text{M}^{-1}$ [4].

Metabolic Pathway and CHS Regulation

CHS functions at the start of a complex, branched biosynthetic network. The following diagram illustrates its central role and the key regulatory mechanisms controlling its activity.



[Click to download full resolution via product page](#)

CHS in the flavonoid pathway and its regulatory inputs.

The activity of CHS is tightly controlled at multiple levels to fine-tune flavonoid production [1] [3]:

- **Transcriptional Control:** The *CHS* promoter contains specific cis-regulatory elements (e.g., G-box, H-box) that respond to environmental cues like light, UV radiation, pathogens, and herbivory [5] [1].
- **Post-Transcriptional Control:** A key discovery in *Petunia* showed that introducing a *CHS* transgene can trigger post-transcriptional gene silencing via RNA interference (RNAi), leading to degraded mRNA and white, mottled flowers [1].
- **Feedback Inhibition:** CHS is non-competitively inhibited by later pathway products, such as naringenin, to prevent toxic overaccumulation of flavonoids [1].

Research and Application Outlook

Understanding CHS function opens avenues for synthetic biology and crop improvement. Integrated approaches using **plant cell factories**, **genome editing**, and **AI-driven metabolic engineering** are being developed to sustainably boost the production of high-value flavonoids for nutraceutical and pharmaceutical applications [2] [4].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. synthase - Wikipedia Chalcone [en.wikipedia.org]
2. Unlocking the potential of flavonoid biosynthesis through ... [frontiersin.org]
3. synthase (CHS) family members analysis from... | PLOS One Chalcone [journals.plos.org]
4. Biochemical evaluation of molecular parts for flavonoid ... [frontiersin.org]
5. Cis-regulatory Evolution of Chalcone-Synthase Expression in ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [biosynthesis of cis-chalcone in plants]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b625012#biosynthesis-of-cis-chalcone-in-plants]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com